

L-Valine-1-13C,15N: A Technical Guide for Advanced Metabolic Research

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Compound of Interest

Compound Name: *L*-Valine-1-13C,15N

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the role and applications of L-Valine labeled with stable isotopes, specifically Carbon-13 at the first carbon position (1-¹³C) and Nitrogen-15 at the amino group (¹⁵N). This dual-labeled tracer is a powerful tool for quantitatively assessing metabolic pathways, particularly in the fields of metabolic flux analysis, protein turnover studies, and pharmaceutical research.

Introduction to L-Valine and Stable Isotope Tracing

L-Valine is an essential branched-chain amino acid (BCAA) that plays a crucial role in protein synthesis and serves as a precursor for other biomolecules. Stable isotope labeling involves replacing naturally abundant atoms (like ¹²C and ¹⁴N) with their heavier, non-radioactive counterparts (¹³C and ¹⁵N). These isotopes act as tracers that can be detected and quantified by analytical techniques such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.[1][2][3]

The use of L-Valine-1-¹³C,¹⁵N provides a distinct advantage by allowing researchers to simultaneously track the fate of both the carbon backbone and the nitrogen group of the amino acid.[4][5] This dual-labeling approach offers a more comprehensive view of metabolic dynamics compared to single-labeled tracers.

Core Applications in Metabolic Research

The unique properties of L-Valine-1-¹³C,¹⁵N make it an invaluable tool in several key research areas:

- Metabolic Flux Analysis (MFA): This tracer is instrumental in quantifying the rates (fluxes) of metabolic pathways. By tracking the incorporation of ¹³C and ¹⁵N into downstream metabolites, researchers can elucidate the contributions of valine to central carbon and nitrogen metabolism.[5] This is particularly important for understanding how cells rewire their metabolic networks in different physiological and pathological states.
- Protein Synthesis and Turnover: A primary application is the measurement of protein kinetics. Following administration, the rate of incorporation of L-Valine-1-¹³C,¹⁵N into tissue or plasma proteins provides a direct measure of protein synthesis rates. This is widely used in studies of nutrition, aging, and diseases characterized by altered protein metabolism.[4][6]
- Cancer Metabolism: Cancer cells exhibit altered metabolism, often with an increased reliance on amino acids for growth and proliferation.[1][6] L-Valine-1-¹³C,¹⁵N can be used to trace how cancer cells take up and utilize valine, potentially identifying metabolic vulnerabilities that can be targeted for therapy.[6]
- Pharmaceutical and Drug Development: In pharmaceutical research, this labeled compound helps in evaluating drug metabolism and pharmacokinetics.[7] It allows scientists to trace how a therapeutic agent might affect amino acid metabolism and protein dynamics, providing insights into a drug's mechanism of action and potential side effects.[8][9]

Data Presentation: Tracer Specifications

The selection of a stable isotope tracer depends on the specific research question and analytical capabilities. L-Valine is available in various labeled forms.

Product Name	Isotopic Labeling	Isotopic Purity	Key Applications
L-Valine (1- ¹³ C, ¹⁵ N)	Carbon-13 at C1, Nitrogen-15	¹³ C: 99%; ¹⁵ N: 98%	Metabolism, Metabolomics, Proteomics, Biomolecular NMR[10] [11]
L-Valine (¹³ C ₅ , ¹⁵ N)	Uniformly ¹³ C-labeled, Nitrogen-15	¹³ C: 99%; ¹⁵ N: 99%	Metabolism, Metabolomics, Proteomics, Protein Synthesis[12][13][14]
L-Valine-1- ¹³ C	Carbon-13 at C1	Not specified	Metabolic Flux Analysis, Internal Standard[9]

Quantitative Data Example: Valine and Leucine Kinetics

The following table summarizes kinetic data from a human study using a primed, constant infusion of L-[1-¹³C, ¹⁵N] valine and L-[1-¹³C, ¹⁵N] leucine to illustrate the type of quantitative data that can be obtained.

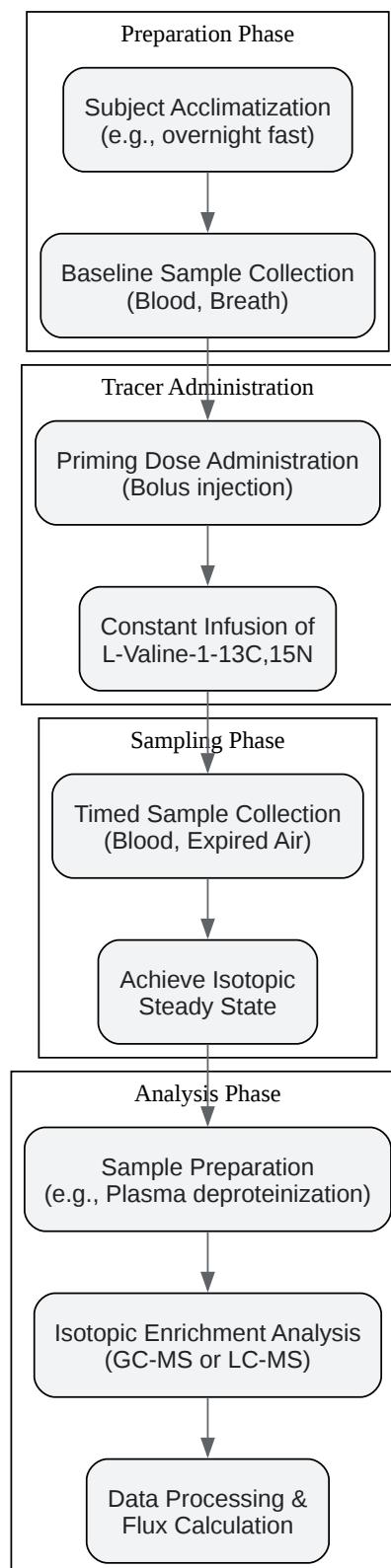
Parameter	L-Valine	L-Leucine	Units
Carbon Flux	80.3 ± 1.2	86.6 ± 2.0	μmol·kg ⁻¹ ·h ⁻¹
Oxidation Rate	11.8 ± 0.6	15.9 ± 1.1	μmol·kg ⁻¹ ·h ⁻¹
Deamination Rate	84.0 ± 3.5	103.0 ± 6.5	μmol·kg ⁻¹ ·h ⁻¹
Reamination Rate	72.2 ± 3.3	87.1 ± 7.5	μmol·kg ⁻¹ ·h ⁻¹

(Data adapted from a study on the regulation of valine metabolism in healthy men.[4])

Experimental Protocols and Methodologies

General Experimental Workflow for In Vivo Tracer Studies

A typical metabolic study using L-Valine-1-¹³C,¹⁵N involves a primed, constant infusion technique to achieve an isotopic steady state in the plasma.



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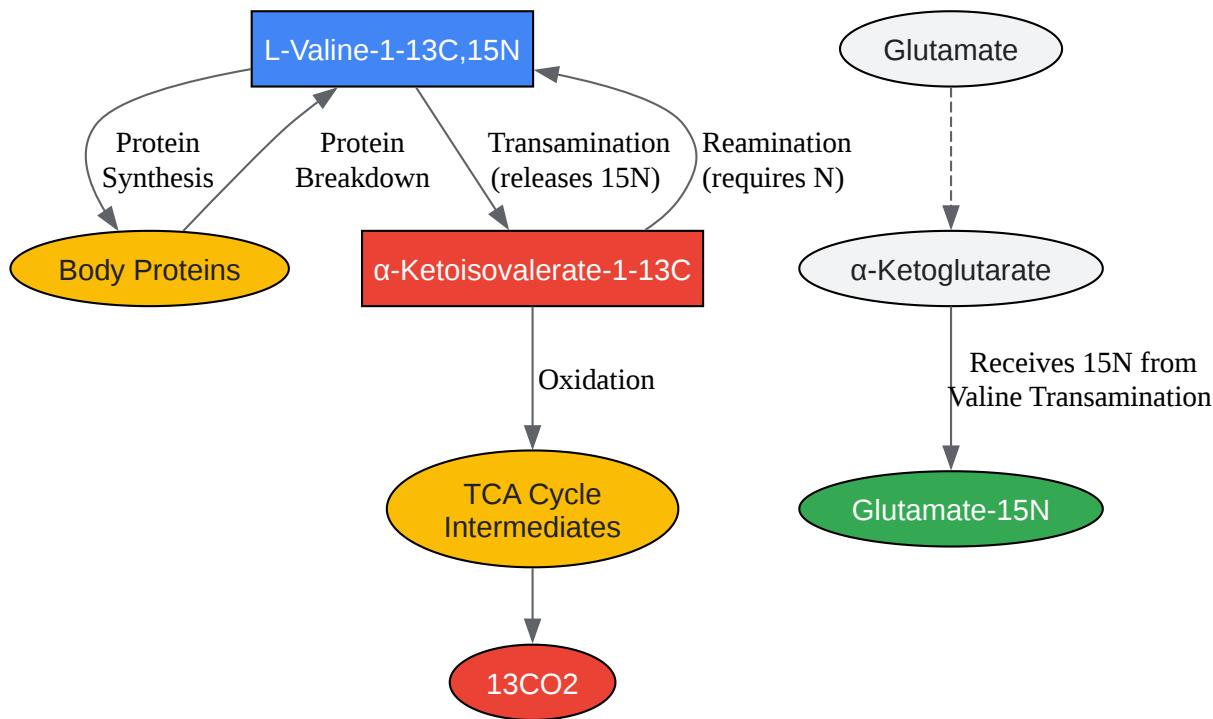
General workflow for a stable isotope tracer infusion study.

Methodology Details:

- **Subject Preparation:** Subjects typically undergo a period of fasting to reach a postabsorptive state. Baseline blood and breath samples are collected to determine natural isotopic abundance.[4]
- **Tracer Administration:** A priming dose of the tracer is administered as a bolus to rapidly raise the plasma enrichment to the expected steady-state level. This is immediately followed by a continuous intravenous infusion of L-Valine-1-¹³C,¹⁵N for several hours.[4]
- **Sample Collection:** Blood samples are collected at timed intervals throughout the infusion period. For studies of whole-body metabolism, expired air is also collected to measure the rate of ¹³CO₂ production from the oxidation of the ¹³C-labeled valine.[4]
- **Sample Analysis:**
 - **Preparation:** Plasma is typically deproteinized, and amino acids are extracted and often derivatized to improve their volatility for gas chromatography.
 - **Analysis:** The isotopic enrichment of valine and its metabolites is determined using Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[3][6] These techniques separate the compounds and then measure the mass-to-charge ratio of the ions, allowing for the differentiation between labeled (heavier) and unlabeled molecules.

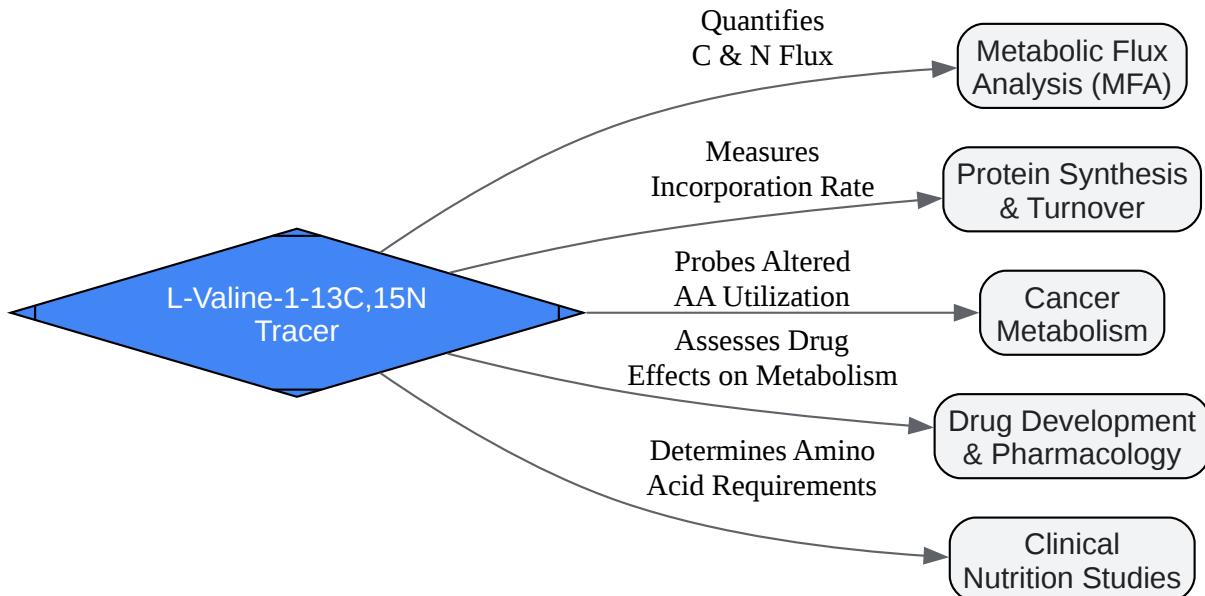
Visualizing Metabolic Fate and Research Applications

The following diagrams illustrate the metabolic pathways traced by L-Valine-1-¹³C,¹⁵N and its relationship to various research applications.



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Metabolic fate of L-Valine-1-¹³C,¹⁵N in the body.



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Core research applications of L-Valine-1-13C,15N.

Conclusion

L-Valine-1-13C,15N is a sophisticated and powerful research tool that enables the simultaneous quantification of carbon and nitrogen metabolism. Its application in metabolic flux analysis, protein turnover studies, and drug development provides researchers with detailed insights into complex biological systems. The ability to trace the dual fates of its carbon and nitrogen atoms makes it superior to single-labeled tracers for constructing a holistic picture of amino acid metabolism in health and disease. As analytical technologies continue to advance, the role of such multi-isotope tracers will undoubtedly expand, furthering our understanding of metabolic regulation.

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